

# basic lead carbonate ( $2\text{PbCO}_3\cdot\text{Pb}(\text{OH})_2$ ) properties

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## Compound of Interest

Compound Name: Lead carbonate

Cat. No.: B147948

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An In-depth Technical Guide on the Core Properties of Basic **Lead Carbonate**  
( $2\text{PbCO}_3\cdot\text{Pb}(\text{OH})_2$ )

## Introduction

Basic **lead carbonate**, with the chemical formula  $2\text{PbCO}_3\cdot\text{Pb}(\text{OH})_2$ , is an inorganic compound historically known as white lead.[1][2] It is a complex salt containing both carbonate and hydroxide ions.[1][2][3] This compound occurs naturally as the mineral hydrocerussite.[1][3] For centuries, it was a widely used white pigment in paints and cosmetics due to its high opacity and durability.[1][4][5] However, its use in consumer products has been largely discontinued in most countries due to its toxicity.[1] In industrial applications, it continues to be used as a heat stabilizer in plastics, a raw material in ceramics and glass, and a precursor for other lead compounds.[5][6]

This guide provides a comprehensive overview of the core physicochemical properties, synthesis, and thermal decomposition of basic **lead carbonate**, intended for researchers, scientists, and professionals in drug development and material science.

## Physicochemical Properties

Basic **lead carbonate** is a white to off-white powder or crystalline solid.[3][4][5][7] It is characterized by its high density and insolubility in water.[4][6][7]

**Table 1: Physical and Chemical Properties of Basic Lead Carbonate**

Property	Value	References
Chemical Formula	$2\text{PbCO}_3 \cdot \text{Pb}(\text{OH})_2$	[1][4][5]
Molar Mass	775.63 g/mol	[1][7]
Appearance	White to off-white powder or chunks	[3][4][5]
Density	6.14 - 6.51 g/cm <sup>3</sup>	[7][8][9]
Melting Point	Decomposes at ~400°C	[4][6][7]
Solubility	Insoluble in water and ethanol	[4][6][7]
Soluble in dilute acids (e.g., acetic acid, nitric acid) and alkali solutions	[4][6][7]	
CAS Number	1319-46-6	[1][3][5]

**Table 2: Crystallographic Data for Basic Lead Carbonate (Hydrocerussite)**

Parameter	Value	References
Crystal System	Hexagonal	[9]
Space Group	$P6_3/mcm$ , $P\bar{6}2m$ , or $P6_3mm$	[9]
Unit Cell Dimensions	$a = 9.06 \text{ \AA}$ , $c = 24.8 \text{ \AA}$	[9]
Formula Weights per Cell (Z)	9	[8]
Refractive Indices	$n_\omega = 2.09$ , $n_\epsilon = 1.94$	[10]

## Chemical Properties and Reactivity

Basic **lead carbonate** is a stable compound under normal conditions.[11] It is incompatible with strong oxidizing agents and strong acids.[6][7]

- **Reaction with Acids:** It readily dissolves in dilute acids, such as acetic acid and nitric acid, to form the corresponding lead salts.[4][6]
- **Reaction with Hydrogen Sulfide:** When exposed to hydrogen sulfide (H<sub>2</sub>S), it gradually turns black due to the formation of lead sulfide (PbS).[7] This reaction contributed to the darkening of old lead-based paints.
- **Thermal Stability:** It decomposes upon heating to around 400°C, yielding lead(II) oxide (PbO) and carbon dioxide.[4][6][7]

## Synthesis and Experimental Protocols

Basic **lead carbonate** can be synthesized through several methods, most commonly via precipitation reactions.

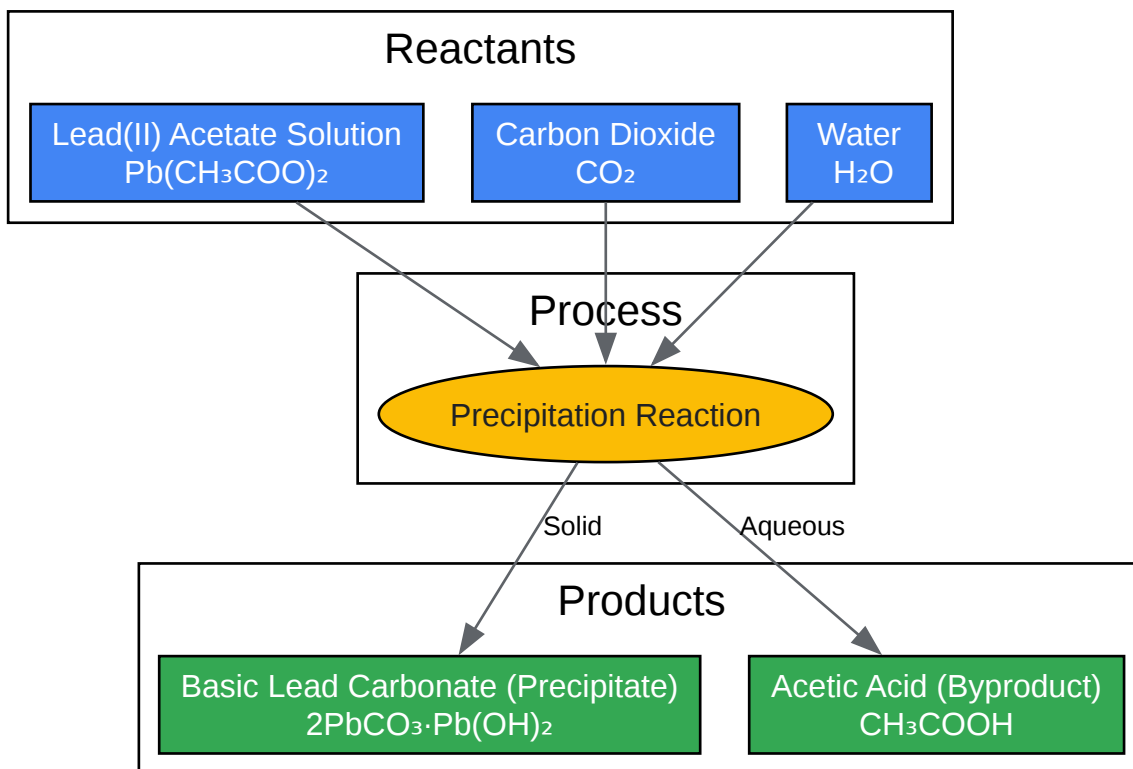
### Precipitation Synthesis from Lead Acetate

A common laboratory and industrial method involves the reaction of a soluble lead salt, like lead(II) acetate, with a source of carbonate ions, such as carbon dioxide.[1][4]

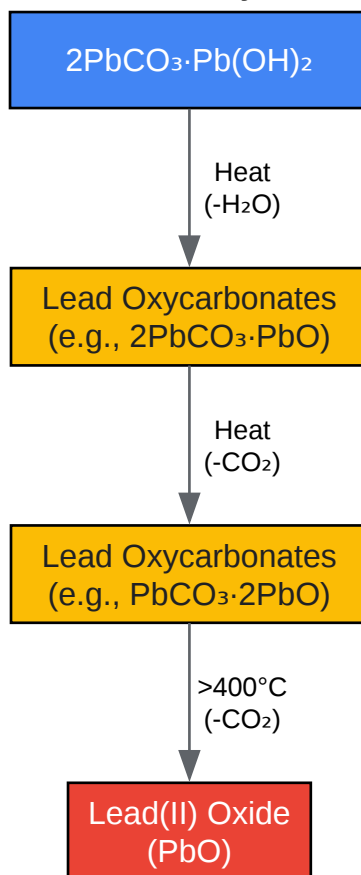
Experimental Protocol:

- **Preparation of Lead Acetate Solution:** Prepare a cold, dilute aqueous solution of lead(II) acetate (Pb(CH<sub>3</sub>COO)<sub>2</sub>).
- **Introduction of Carbonate Source:** Bubble carbon dioxide (CO<sub>2</sub>) gas through the lead acetate solution.[4] Alternatively, a solution of a soluble carbonate, like sodium carbonate, can be used, though careful control of pH is necessary to prevent the formation of normal **lead carbonate** (PbCO<sub>3</sub>).
- **Precipitation:** Basic **lead carbonate** precipitates out of the solution as a white solid. The overall reaction can be represented as: 
$$3\text{Pb}(\text{CH}_3\text{COO})_2 + 2\text{CO}_2 + 4\text{H}_2\text{O} \rightarrow 2\text{PbCO}_3 \cdot \text{Pb}(\text{OH})_2\downarrow + 6\text{CH}_3\text{COOH}$$
- **Separation and Purification:** The precipitate is collected by filtration, washed with deionized water to remove any unreacted reagents and byproducts, and then dried.

## Precipitation Synthesis of Basic Lead Carbonate



## Thermal Decomposition Pathway of Basic Lead Carbonate



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